

LY2955303 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LY2955303

Cat. No.: B608730

[Get Quote](#)

Technical Support Center: LY2955303

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **LY2955303**. Below you will find frequently asked questions, troubleshooting guides, and experimental protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store **LY2955303** powder?

A: **LY2955303** powder should be stored at -20°C for long-term stability, where it can be kept for up to 3 years. For shorter periods, storage at 4°C is acceptable for up to 2 years.^[1]

Q2: What is the recommended solvent for dissolving **LY2955303**?

A: The recommended solvent is Dimethyl Sulfoxide (DMSO). **LY2955303** is soluble in DMSO up to 30 mg/mL (51.84 mM).^[1] For some applications, solubility up to 20 mM in DMSO has also been reported.^[2]

Q3: How should I prepare and store stock solutions of **LY2955303**?

A: To prepare a stock solution, dissolve **LY2955303** powder in newly opened, high-purity DMSO.^[1] It is noted that hygroscopic DMSO can significantly impact the solubility of the product.^[1] To aid dissolution, ultrasonic treatment and warming may be necessary.^[1] Once

dissolved, it is crucial to aliquot the stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.^[1]

Q4: What are the recommended storage conditions for **LY2955303** stock solutions?

A: For long-term storage, **LY2955303** stock solutions in DMSO should be stored at -80°C, where they are stable for up to 2 years.^[1] For shorter-term storage, -20°C is suitable for up to 1 year.^[1]

Q5: Is **LY2955303** sensitive to light?

A: While specific photostability data for **LY2955303** is not readily available, compounds of the retinoid class are known to be susceptible to degradation upon exposure to light. Therefore, it is recommended to protect both the solid compound and its solutions from light. Store in amber vials or wrap containers in foil.

Q6: Is **LY2955303** powder hygroscopic?

A: There is no specific data on the hygroscopicity of **LY2955303** powder. However, it is good laboratory practice to handle all powdered compounds in a low-humidity environment and to tightly seal containers after use to prevent moisture uptake, which could affect stability and weighing accuracy.

Q7: How stable is **LY2955303** in aqueous solutions or cell culture media?

A: Specific stability data for **LY2955303** in aqueous buffers or cell culture media is limited. Retinoids, in general, can be unstable in aqueous environments, especially in serum-free media. It is advisable to prepare fresh dilutions in your experimental buffer or media from the DMSO stock solution immediately before use. For experiments in serum-free conditions, the addition of a carrier protein like bovine serum albumin (BSA) may help to stabilize the compound.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of LY2955303 in cell culture medium upon dilution from DMSO stock.	1. Low solubility of LY2955303 in aqueous media. 2. High final concentration of DMSO in the medium. 3. Interaction with components in the cell culture medium.	1. Ensure the final concentration of LY2955303 does not exceed its solubility limit in the medium. Perform a solubility test in your specific medium if necessary. 2. Keep the final DMSO concentration in the culture medium low, typically below 0.5%, as higher concentrations can be toxic to cells and may cause precipitation of less soluble compounds. 3. When diluting the DMSO stock, add it to the medium dropwise while gently vortexing to ensure rapid mixing and prevent localized high concentrations that can lead to precipitation. Pre-warming the medium to 37°C may also help.
Inconsistent or unexpected experimental results.	1. Degradation of LY2955303 due to improper storage or handling. 2. Repeated freeze-thaw cycles of the stock solution. 3. Exposure to light.	1. Ensure that both the solid compound and stock solutions are stored at the recommended temperatures and protected from light. 2. Always aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles. 3. Minimize exposure of the compound and its solutions to light during all handling steps. Use amber tubes and work under subdued

lighting conditions when possible.

Difficulty dissolving LY2955303 powder in DMSO.

1. Low-quality or hygroscopic DMSO. 2. Insufficient mixing.

1. Use newly opened, high-purity, anhydrous DMSO. 2. Use sonication and/or gentle warming to aid dissolution.^[1]

Quantitative Data Summary

Table 1: Storage Conditions and Stability of **LY2955303**

Form	Storage Temperature	Stability Duration	Source
Powder	-20°C	3 years	^[1]
Powder	4°C	2 years	^[1]
In Solvent (DMSO)	-80°C	2 years	^[1]
In Solvent (DMSO)	-20°C	1 year	^[1]

Table 2: Solubility of **LY2955303**

Solvent	Solubility	Source
DMSO	30 mg/mL (51.84 mM)	^[1]
DMSO	20 mM	^[2]

Experimental Protocols

Protocol 1: Preparation of **LY2955303** Stock Solution

- Equilibrate the vial of **LY2955303** powder to room temperature before opening to prevent condensation.

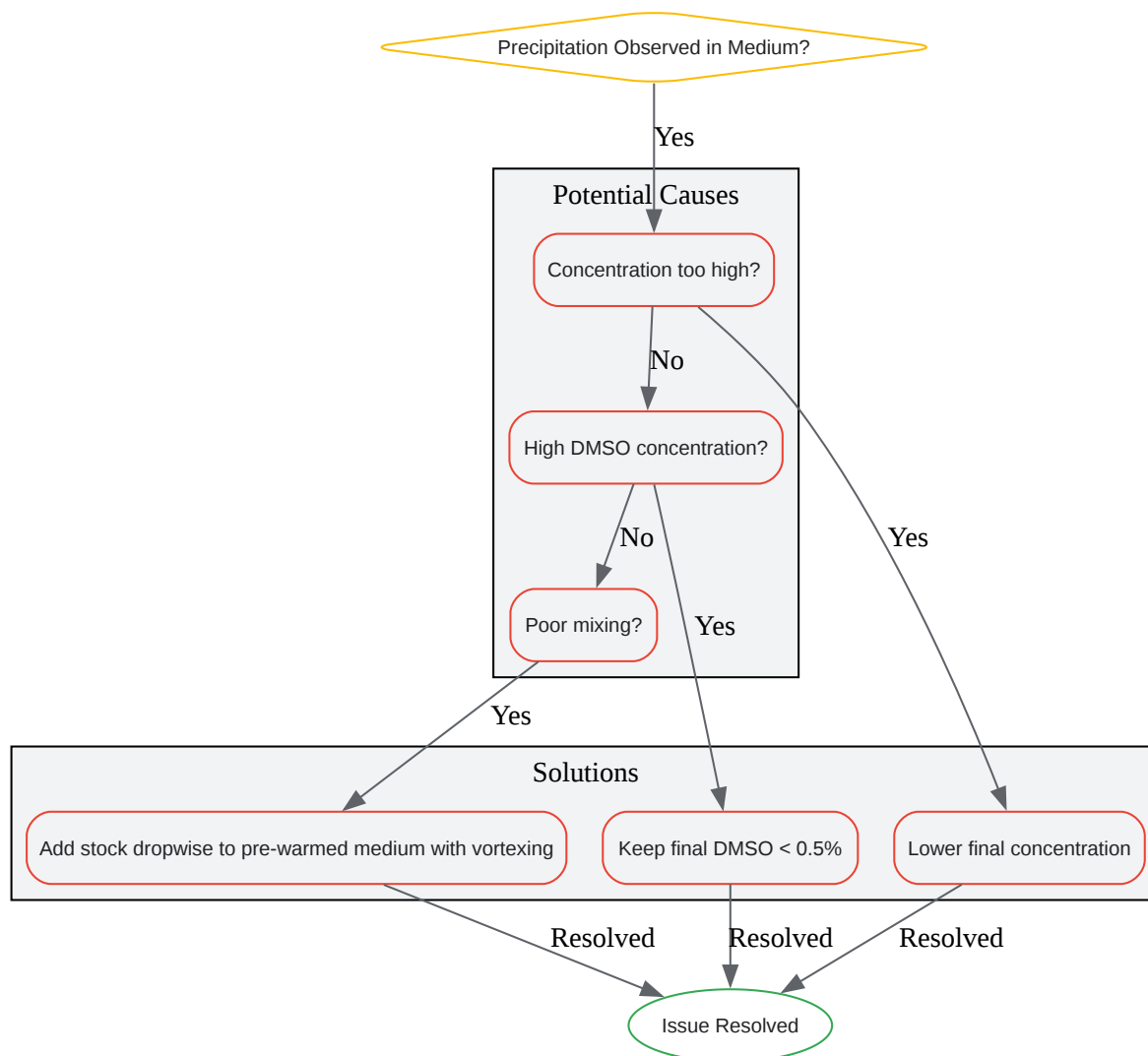
- Using a calibrated scale, weigh the desired amount of **LY2955303** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of new, high-purity DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- To facilitate dissolution, vortex the solution and, if necessary, sonicate the tube in a water bath or gently warm it.^[1] Visually inspect to ensure that all the powder has dissolved.
- Once completely dissolved, aliquot the stock solution into single-use, light-protected (e.g., amber) tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for shorter-term use.^[1]

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for handling and storage of **LY2955303**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting guide for **LY2955303** precipitation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. solutions.bocsci.com [solutions.bocsci.com]
- 2. SOP for Hygroscopicity Testing in Powders – SOP Guide for Pharma [pharmasop.in]
- To cite this document: BenchChem. [LY2955303 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b608730#ly2955303-stability-and-storage-conditions\]](https://www.benchchem.com/product/b608730#ly2955303-stability-and-storage-conditions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com